

Application Notes and Protocols for (2S)-5-Methoxyflavan-7-ol

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Compound of Interest

Compound Name: (2S)-5-Methoxyflavan-7-ol

Cat. No.: B12397560

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(2S)-5-Methoxyflavan-7-ol is a naturally occurring flavan compound that has been isolated from Dragon's blood resin, a substance with a long history of use in traditional medicine.^{[1][2]} As a member of the flavonoid family, this compound is of interest to the scientific community for its potential biological activities, which may include antioxidant, anti-inflammatory, and anticancer properties. These application notes provide detailed protocols for the proper dissolution of **(2S)-5-Methoxyflavan-7-ol** to facilitate its use in various research and drug development applications.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **(2S)-5-Methoxyflavan-7-ol** is essential for its effective use in experimental settings.

Property	Value
Molecular Formula	C ₁₆ H ₁₆ O ₃
Molecular Weight	256.30 g/mol
CAS Number	35290-20-1
Appearance	Solid (form may vary)
Storage	Store at room temperature in a dry, dark place.

Solubility Data

The solubility of **(2S)-5-Methoxyflavan-7-ol** is a critical factor in the preparation of stock solutions for experimental use. Based on available data and the general solubility of flavonoids, the following table summarizes its solubility in common laboratory solvents.

Solvent	Solubility	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	10 mM	A common solvent for creating high-concentration stock solutions for in vitro studies.[3]
Ethanol	Moderately Soluble	Not explicitly quantified, but flavonoids generally show good solubility.	May require gentle heating or sonication to fully dissolve. Suitable for many biological assays.
Methanol	Moderately Soluble	Not explicitly quantified, but flavonoids generally show good solubility.	Similar to ethanol, it can be used for preparing stock solutions.
Water	Sparingly Soluble	Not recommended for primary stock solution.	Flavonoids generally have poor water solubility. Aqueous buffers for assays should contain a low percentage of the organic solvent used for the stock solution.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(2S)-5-Methoxyflavan-7-ol** in DMSO.

Materials:

- **(2S)-5-Methoxyflavan-7-ol** (solid)

- Dimethyl Sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes

Procedure:

- Calculate the required mass:
 - For 1 mL of a 10 mM stock solution, the required mass of **(2S)-5-Methoxyflavan-7-ol** is 2.563 mg ($10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 256.30 \text{ g/mol} \times 1000 \text{ mg/g}$).
- Weigh the compound:
 - Carefully weigh out the calculated mass of **(2S)-5-Methoxyflavan-7-ol** using an analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Add DMSO:
 - Add the desired volume of anhydrous DMSO to the tube containing the compound. For example, add 1 mL of DMSO for a 10 mM solution.
- Dissolve the compound:
 - Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication may be used to aid dissolution if necessary.
- Storage:
 - Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. Protect from light.

Protocol for Preparation of Working Solutions

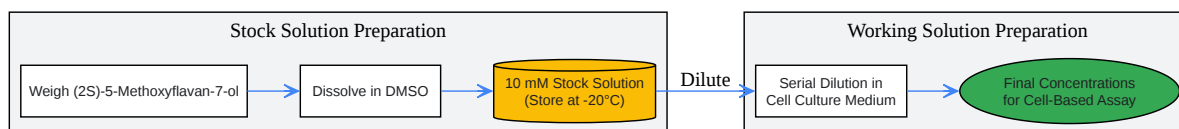
For most cell-based assays, the high concentration of DMSO in the stock solution must be diluted.

Procedure:

- Thaw the stock solution:
 - Thaw an aliquot of the 10 mM stock solution at room temperature.
- Serial Dilutions:
 - Perform serial dilutions of the stock solution in the appropriate cell culture medium or buffer to achieve the desired final concentrations for your experiment.
 - Important: Ensure that the final concentration of DMSO in the working solution is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing a stock solution and subsequent working solutions for a typical cell-based assay.

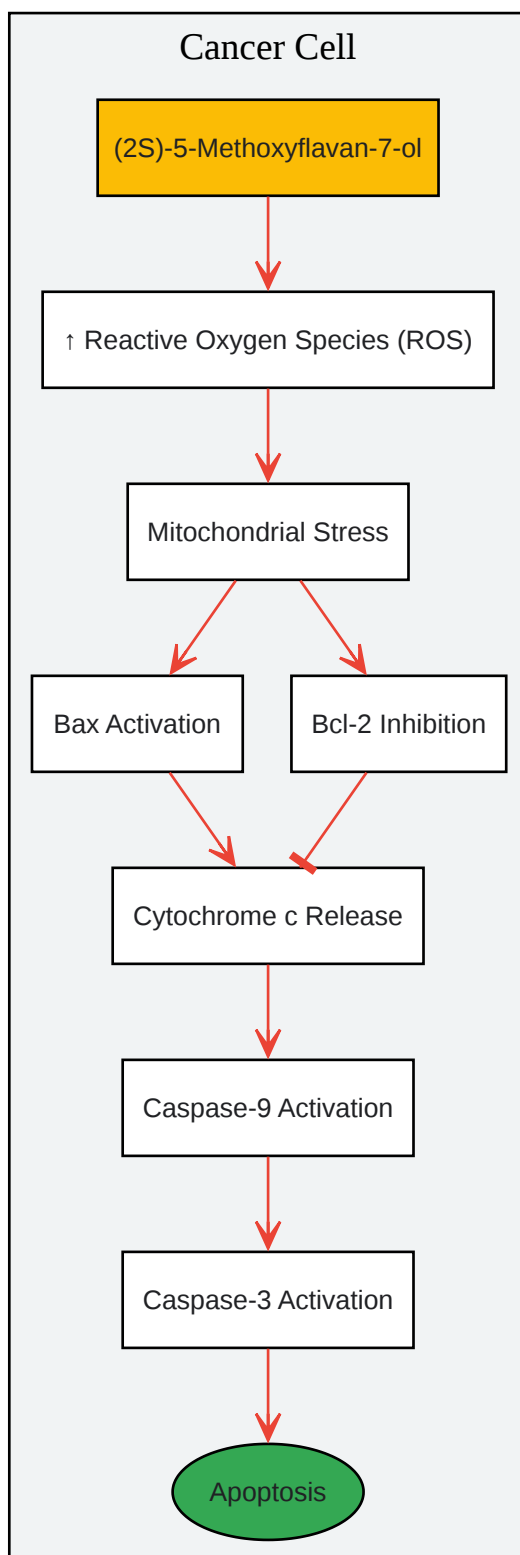


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Caption: Workflow for the preparation of **(2S)-5-Methoxyflavan-7-ol** solutions.

Potential Signaling Pathway

Based on studies of structurally similar flavonoids, **(2S)-5-Methoxyflavan-7-ol** may exert its biological effects, such as anticancer activity, through the induction of apoptosis mediated by reactive oxygen species (ROS). The following diagram illustrates a plausible signaling cascade.



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Caption: Proposed ROS-mediated intrinsic apoptosis pathway.

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